

# Technical Support Center: Enhancing the Bioavailability of Novel Compounds

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## Compound of Interest

Compound Name: S23757

Cat. No.: B1680389

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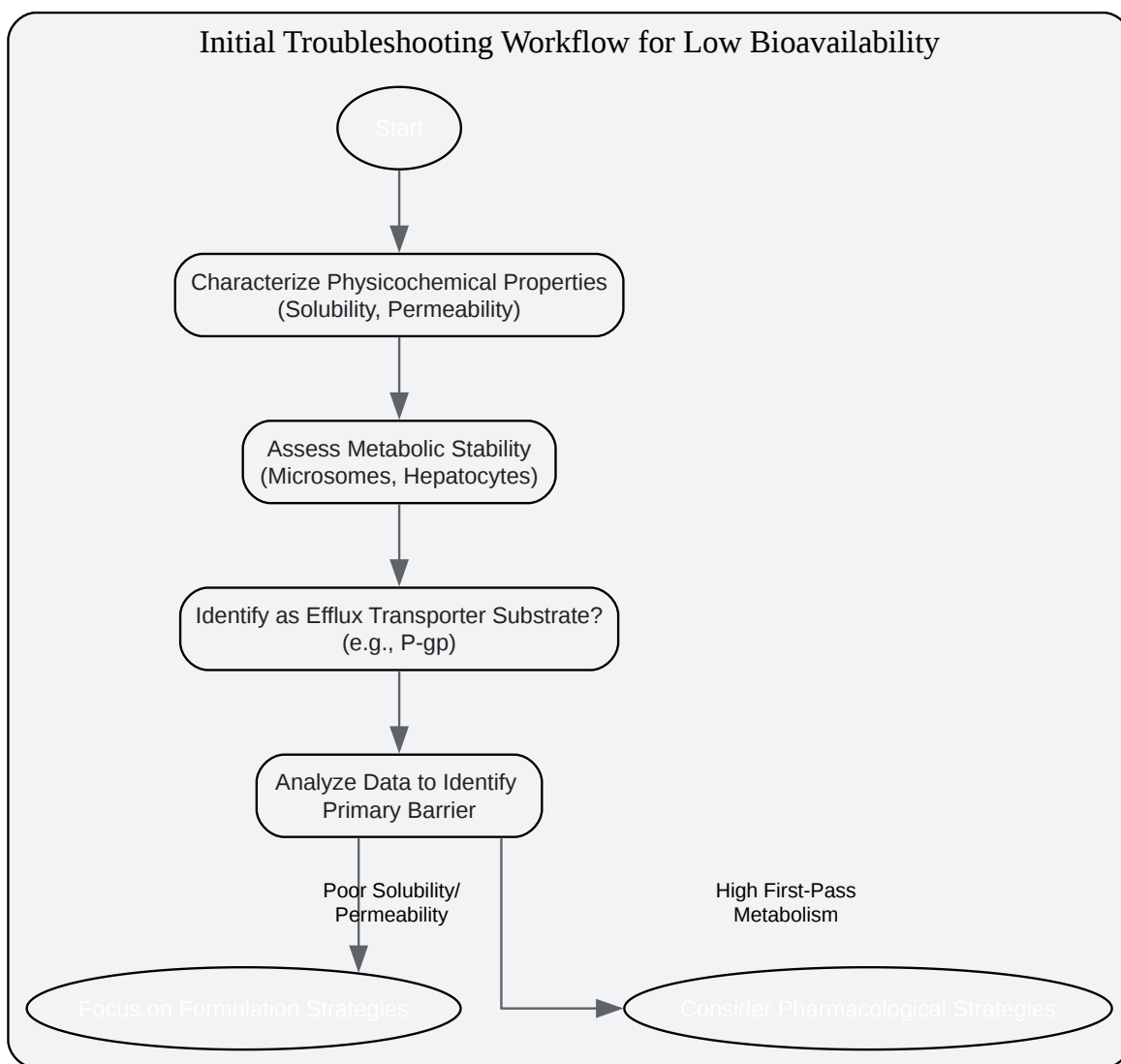
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during the pre-clinical development of new chemical entities (NCEs), exemplified here as **S23757**. The focus is on systematically identifying and overcoming barriers to oral bioavailability.

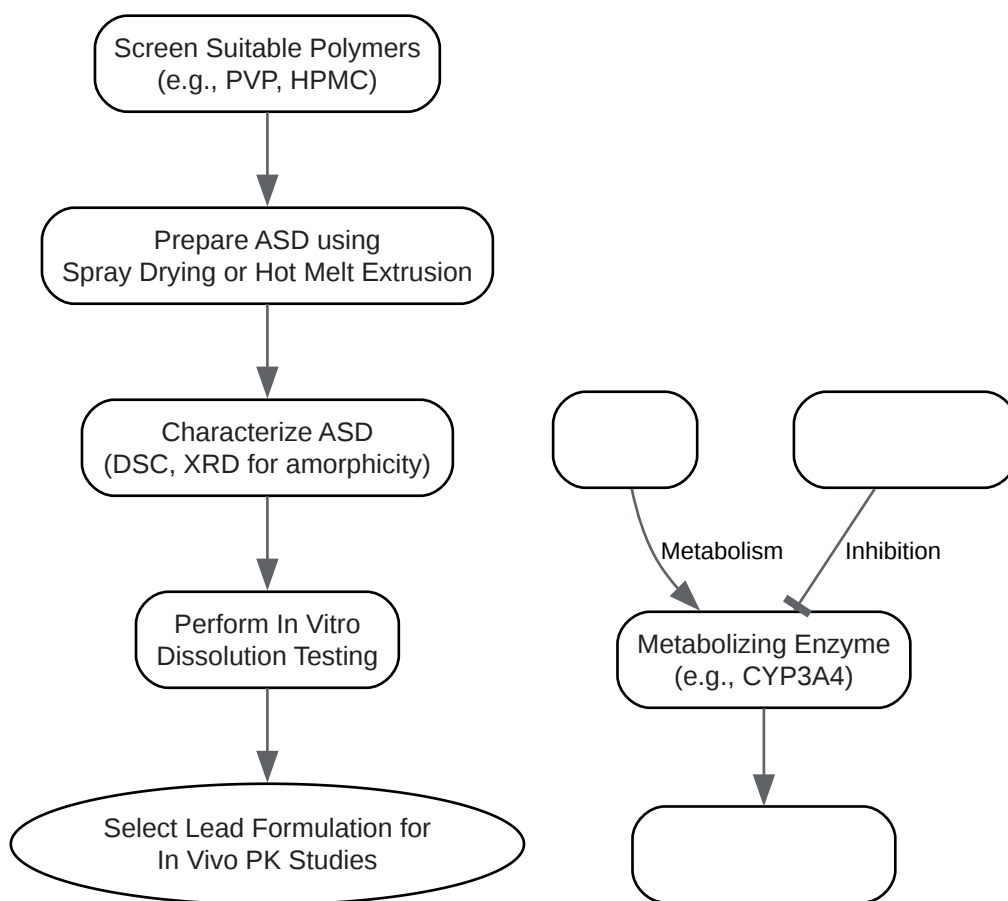
## Frequently Asked Questions (FAQs)

**Q1:** We are observing low oral bioavailability for our compound, **S23757**. What are the initial steps to troubleshoot this issue?

**A1:** Low oral bioavailability is a common challenge in drug development. A systematic approach is crucial to identify the root cause. The first step is to determine the limiting factors, which can be broadly categorized as either poor absorption or extensive first-pass metabolism.

A recommended initial workflow involves a series of in vitro and in silico assessments to characterize the physicochemical and biochemical properties of **S23757**.





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